

Introduction: Understanding 3-Tert-butylbenzaldehyde

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Compound of Interest

Compound Name: 3-Tert-butylbenzaldehyde

Cat. No.: B1365090

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3-Tert-butylbenzaldehyde, with the chemical formula $C_{11}H_{14}O$, is an aromatic aldehyde characterized by a benzaldehyde ring substituted with a tert-butyl group at the 3-position.[1] This structural feature imparts specific reactivity and physical properties that are of interest in various fields of chemical synthesis. While not as commonly cited as its 4-tert-butyl isomer, which is a key intermediate in the fragrance industry, **3-tert-butylbenzaldehyde** serves as a valuable building block in organic synthesis, including the development of novel pharmaceutical intermediates and specialized chemical ligands.[2] The presence of the bulky tert-butyl group can influence the steric and electronic environment of the aldehyde functional group, offering unique synthetic possibilities. This guide provides a comprehensive overview of the safe handling, storage, and potential applications of **3-tert-butylbenzaldehyde**, grounded in established safety protocols and chemical principles.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its safe handling and application. The following table summarizes the key properties of **3-Tert-butylbenzaldehyde**.

Property	Value	Source
Molecular Formula	C11H14O	PubChem[1]
Molecular Weight	162.23 g/mol	PubChem[1]
CAS Number	23039-28-3	ChemicalBook[3]
Appearance	Liquid	Sigma-Aldrich[4]
Boiling Point	140-150 °C	ChemicalBook[3]
Density	0.966 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[3]
Flash Point	91.961 °C	Sigma-Aldrich[4]
Storage Temperature	4°C, stored under nitrogen	Sigma-Aldrich[4]

Hazard Analysis and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Tert-butylbenzaldehyde** is classified with several hazards that necessitate careful handling.[1]

- Acute Toxicity, Oral (Category 3/4): Harmful if swallowed.[1][5]
- Skin Irritation (Category 2): Causes skin irritation.[1][6]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][6]
- Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation: May cause respiratory irritation.[1][6]
- Hazardous to the aquatic environment, long-term hazard (Category 1): Very toxic to aquatic life with long-lasting effects.[1][5]

The following GHS pictograms are associated with **3-Tert-butylbenzaldehyde**:

Expert Insight: The respiratory and skin irritation potential is typical for many benzaldehyde derivatives. The significant aquatic toxicity underscores the importance of preventing any

release into the environment. All waste containing this chemical must be disposed of as hazardous waste.[5]

Safe Handling and Storage Procedures

Adherence to rigorous safety protocols is paramount when working with **3-Tert-butylbenzaldehyde** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- **Fume Hood:** All handling of **3-Tert-butylbenzaldehyde** should be conducted in a well-ventilated chemical fume hood to minimize inhalation of vapors.[7]
- **Safety Shower and Eyewash Station:** A safety shower and eyewash station must be readily accessible in the immediate work area.[7]

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.[7]
- **Hand Protection:** Wear nitrile or other chemically resistant gloves. It is crucial to inspect gloves for any signs of degradation or puncture before use and to practice proper glove removal technique to avoid skin contact.
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn. For larger quantities or in case of a potential splash, a chemical-resistant apron is recommended.[7]
- **Respiratory Protection:** If working outside of a fume hood or if there is a risk of exceeding exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[8]

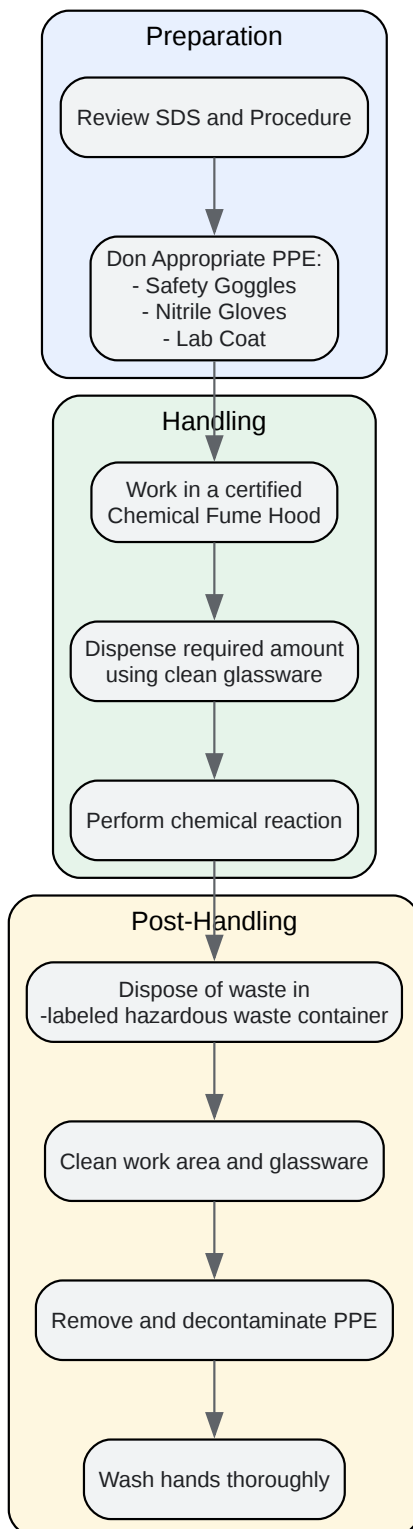
Storage

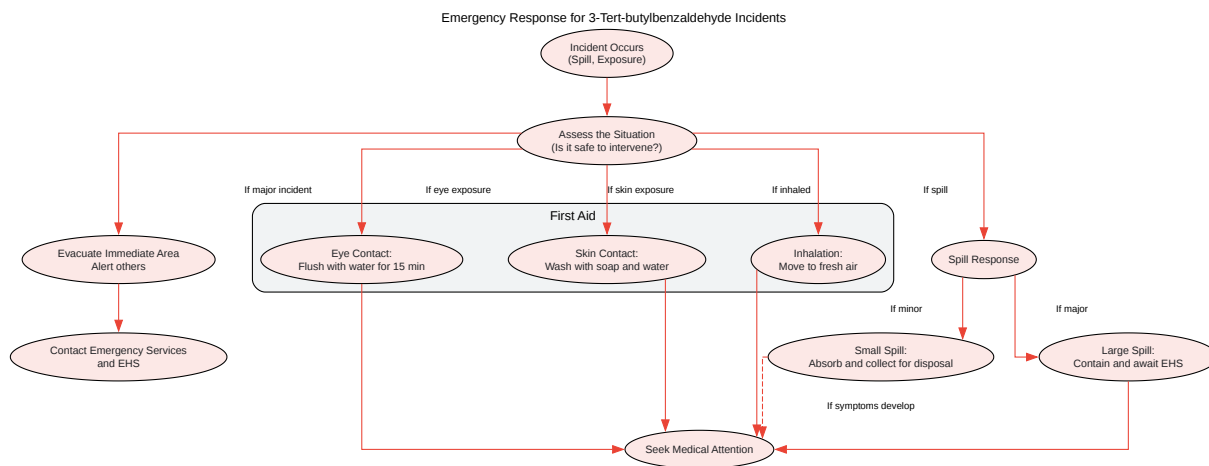
- **Container:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[9]
- **Incompatibilities:** Segregate from strong oxidizing agents, acids, and bases.[10] Aldehydes can undergo vigorous reactions with these substances.

- Conditions to Avoid: Protect from air and light, as these can affect product quality. The recommended storage temperature is 4°C under a nitrogen atmosphere to maintain purity.[4]

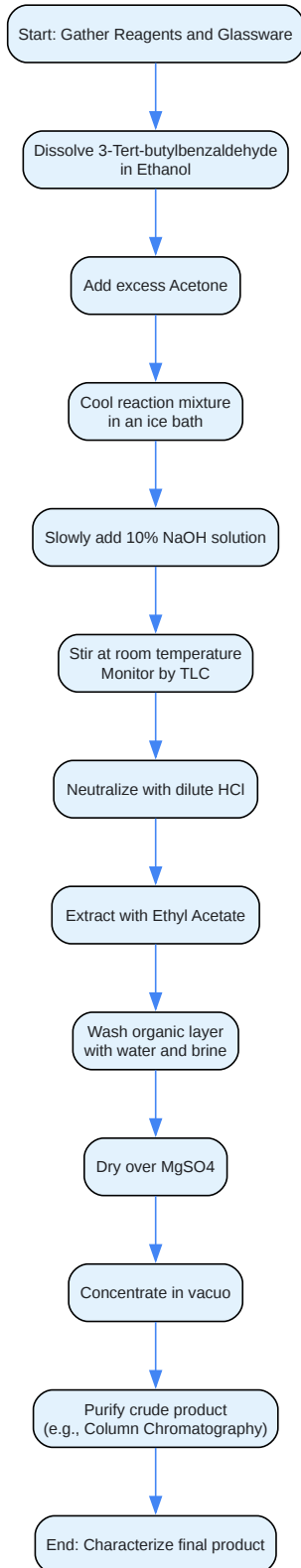
The following workflow diagram illustrates the key steps for the safe handling of **3-Tert-butylbenzaldehyde**.

Safe Handling of 3-Tert-butylbenzaldehyde





Workflow for Aldol Condensation of 3-Tert-butylbenzaldehyde

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